

A Comparative Selectivity Profile of (R)-TAPI-2 and Other Hydroxamate Inhibitors

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Compound of Interest

Compound Name: (R)-TAPI-2

Cat. No.: B15564834

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Metalloproteinase Inhibitor Performance with Supporting Experimental Data

The selective inhibition of metalloproteinases, a class of enzymes involved in the breakdown of extracellular matrix proteins, is a critical area of research in the development of therapeutics for a range of diseases, including cancer, arthritis, and cardiovascular disorders. Hydroxamate-based inhibitors are a prominent class of compounds targeting these enzymes. This guide provides a comparative analysis of the selectivity profile of **(R)-TAPI-2** against other well-characterized hydroxamate inhibitors, offering a valuable resource for researchers in the field.

Data Presentation: Quantitative Selectivity Profiles

The inhibitory potency of **(R)-TAPI-2** and other hydroxamate inhibitors against a panel of A Disintegrin and Metalloproteinases (ADAMs) and Matrix Metalloproteinases (MMPs) is summarized below. The data, presented as IC₅₀ (half-maximal inhibitory concentration) or K_i (inhibition constant) values, are compiled from various in vitro enzymatic assays. Lower values indicate greater potency.

It is important to note that specific inhibitory data for the (R)-enantiomer of TAPI-2 is not widely available in the public domain. The data presented here for TAPI-2 is for the racemic mixture.

Inhibitor	Target	IC50 (nM)	Ki (nM)
TAPI-2	ADAM10	-	3000 ± 2000
ADAM12	-	>100000	
ADAM17 (TACE)	-	120 ± 30	
MMP-12	-	12000	
TAPI-1	ADAM17 (TACE)	10	
MMP-1	200	-	
MMP-9	500	-	
Marimastat	MMP-1	5	
MMP-2	6	-	
MMP-7	13	-	
MMP-9	3	-	
MMP-14	9	-	
Batimastat	MMP-1	3	
MMP-2	4	-	
MMP-3	20	-	
MMP-7	6	-	
MMP-9	4	-	
ADAM17 (TACE)	230	-	
GW280264X	ADAM10	11.5	
ADAM17 (TACE)	8.0	-	

Note: IC50 and Ki values can vary depending on the specific assay conditions, including substrate concentration. Therefore, direct comparison between different studies should be made with caution.

Experimental Protocols: In Vitro Metalloproteinase Inhibition Assay

The determination of inhibitor potency is typically achieved through in vitro enzymatic assays. A widely used method is the fluorogenic substrate-based assay utilizing Fluorescence Resonance Energy Transfer (FRET).

Principle: This assay employs a synthetic peptide substrate containing a fluorophore and a quencher molecule. In the intact substrate, the quencher suppresses the fluorescence of the fluorophore. Upon cleavage by the metalloproteinase, the fluorophore and quencher are separated, resulting in an increase in fluorescence that is proportional to the enzyme's activity.

Materials:

- Recombinant human metalloproteinase (e.g., MMP-1, ADAM17)
- Fluorogenic FRET peptide substrate specific for the enzyme
- Assay buffer (e.g., 50 mM Tris-HCl, 150 mM NaCl, 10 mM CaCl₂, 0.05% Brij-35, pH 7.5)
- Hydroxamate inhibitors (e.g., **(R)-TAPI-2**) dissolved in DMSO
- 96-well black microplates
- Fluorescence microplate reader

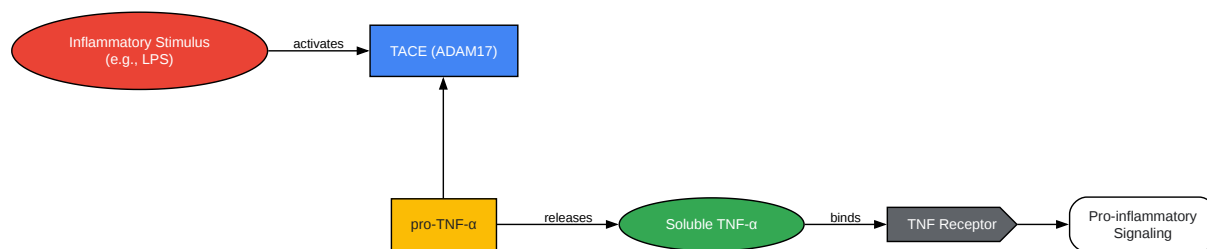
Procedure:

- **Enzyme Activation:** If the enzyme is in a pro-form, activate it according to the manufacturer's instructions. This often involves incubation with an activating agent like 4-aminophenylmercuric acetate (APMA).
- **Inhibitor Preparation:** Prepare serial dilutions of the hydroxamate inhibitors in the assay buffer. The final DMSO concentration in the assay should be kept low (typically $\leq 1\%$) to avoid solvent effects.

- **Assay Setup:** To the wells of a 96-well plate, add the assay buffer, the diluted inhibitor solutions, and the activated enzyme. Include controls for no inhibitor (enzyme activity control) and no enzyme (background control).
- **Pre-incubation:** Incubate the plate at 37°C for a defined period (e.g., 15-30 minutes) to allow the inhibitor to bind to the enzyme.
- **Reaction Initiation:** Initiate the enzymatic reaction by adding the FRET substrate to all wells.
- **Fluorescence Measurement:** Immediately place the plate in a fluorescence microplate reader pre-set to the appropriate excitation and emission wavelengths for the FRET pair. Monitor the increase in fluorescence over time (kinetic mode) at 37°C.
- **Data Analysis:**
 - Calculate the initial reaction velocity (V) from the linear portion of the fluorescence versus time curve for each concentration of the inhibitor.
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration.
 - Determine the IC₅₀ value by fitting the data to a dose-response curve using appropriate software (e.g., GraphPad Prism).
 - If the Michaelis constant (K_m) of the substrate is known, the K_i value can be calculated from the IC₅₀ value using the Cheng-Prusoff equation.

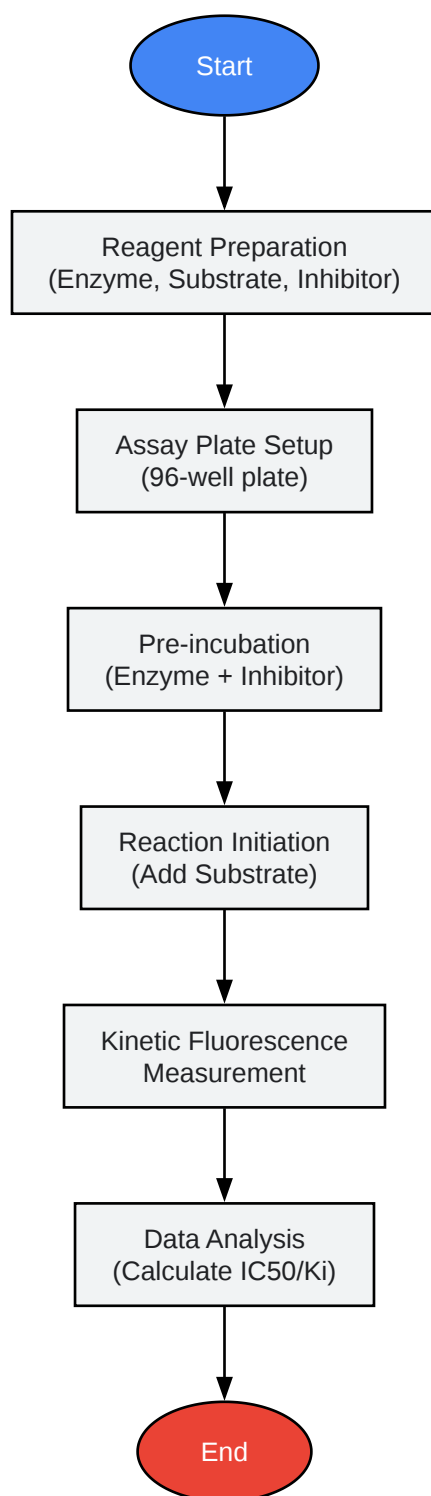
Mandatory Visualizations

Below are diagrams generated using the DOT language to illustrate key concepts.



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Caption: TACE-mediated shedding of TNF- α signaling pathway.



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Caption: Experimental workflow for inhibitor screening.

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